

Cinnzeylanol: A Technical Guide to Its Physicochemical Properties and Solubility

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Compound of Interest

Compound Name: Cinnzeylanol

Cat. No.: B15590405

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties and solubility of **Cinnzeylanol**. The information is compiled from various scientific sources to support research and development activities involving this natural compound. All quantitative data is presented in structured tables for ease of reference, and where available, experimental methodologies are detailed.

Physicochemical Properties of Cinnzeylanol

Cinnzeylanol, a diterpenoid isolated from *Cinnamomum* species, possesses a unique molecular structure that dictates its physical and chemical characteristics. A summary of its key physicochemical properties is provided in Table 1.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₂ O ₇	N/A
Molecular Weight	384.46 g/mol	N/A
Melting Point	186.2 °C	N/A
Boiling Point	575.8 °C	N/A
CAS Number	62394-04-1	N/A

Solubility Profile

Quantitative solubility data for **Cinnzeylanol** in common laboratory solvents such as water, ethanol, and dimethyl sulfoxide (DMSO) is not readily available in the public domain. However, qualitative information from safety data sheets for cinnamon essential oil, of which **Cinnzeylanol** is a constituent, indicates that the oil is generally insoluble in water and soluble in alcohol[1][2][3].

For in vitro and in vivo studies, **Cinnzeylanol** is often prepared in a stock solution using DMSO. One supplier suggests that a 2 mg/mL working solution can be prepared by first dissolving the compound in a small amount of DMSO to create a concentrated mother liquor[4]. This indicates that **Cinnzeylanol** has at least some degree of solubility in DMSO.

Given the lack of specific data for **Cinnzeylanol**, the solubility of cinnamaldehyde, a major and structurally related component of cinnamon, is presented in Table 2 as a potential reference. It is crucial to note that these values are for cinnamaldehyde and may not accurately reflect the solubility of **Cinnzeylanol**.

Table 2: Solubility of Cinnamaldehyde

Solvent	Solubility	Source
DMSO	≥13.2 mg/mL	N/A

Experimental Protocols

Detailed experimental protocols for the determination of the specific physicochemical properties of **Cinnzeylanol** are not published. However, standard methodologies for determining melting point, boiling point, and solubility of organic compounds, particularly terpenoids and other natural products, are well-established.

Melting Point Determination

A common method for determining the melting point of a crystalline solid like **Cinnzeylanol** is the capillary tube method using a melting point apparatus.



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Melting Point Determination Workflow

Protocol:

- **Sample Preparation:** A small amount of purified **Cinnzeylanol** is dried to remove any residual solvent. The dried sample is then finely ground into a powder. The open end of a capillary tube is pressed into the powder, and the tube is tapped to pack the solid at the sealed end to a height of 2-3 mm.
- **Measurement:** The capillary tube is placed in a melting point apparatus. The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation and Recording:** The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range.

Boiling Point Determination

For a high-boiling point compound like **Cinnzeylanol**, the boiling point is typically determined under reduced pressure to prevent decomposition. The Thiele tube method is a common laboratory technique.



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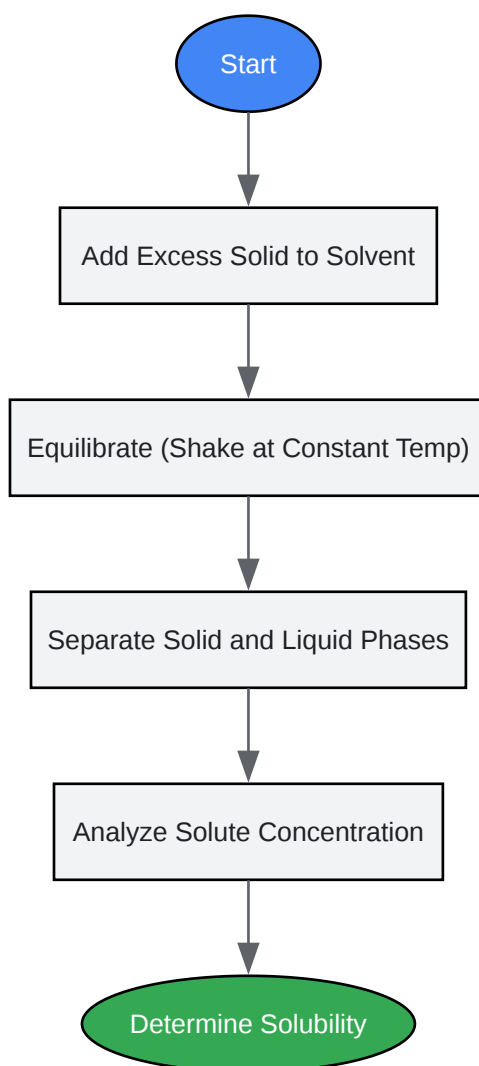
Boiling Point Determination Workflow

Protocol:

- **Apparatus Setup:** A small amount of **Cinnzeylanol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube. This assembly is attached to a thermometer.
- **Heating:** The setup is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The Thiele tube is heated gently.
- **Observation and Recording:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is stopped, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

The equilibrium solubility of a compound can be determined using the shake-flask method.



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Solubility Determination Workflow

Protocol:

- Preparation: An excess amount of **Cinnzeylanol** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a shaker) at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.

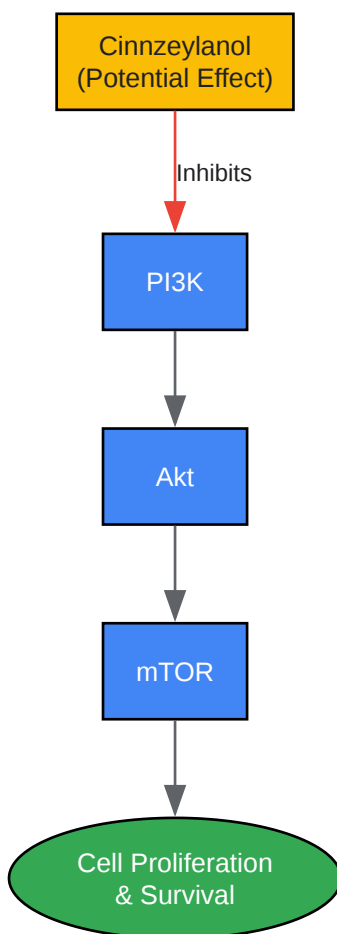
- Analysis: The concentration of **Cinnzeylanol** in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.

Biological Activity and Signaling Pathways

While specific signaling pathways directly modulated by **Cinnzeylanol** are not extensively documented, research on cinnamon extracts and its major component, cinnamaldehyde, provides insights into potential biological activities. These compounds have been shown to influence key cellular signaling pathways involved in inflammation and cell growth.

PI3K/Akt/mTOR Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) pathway is a critical regulator of cell proliferation, survival, and metabolism. Cinnamaldehyde has been reported to inhibit this pathway, suggesting a potential anti-proliferative effect.

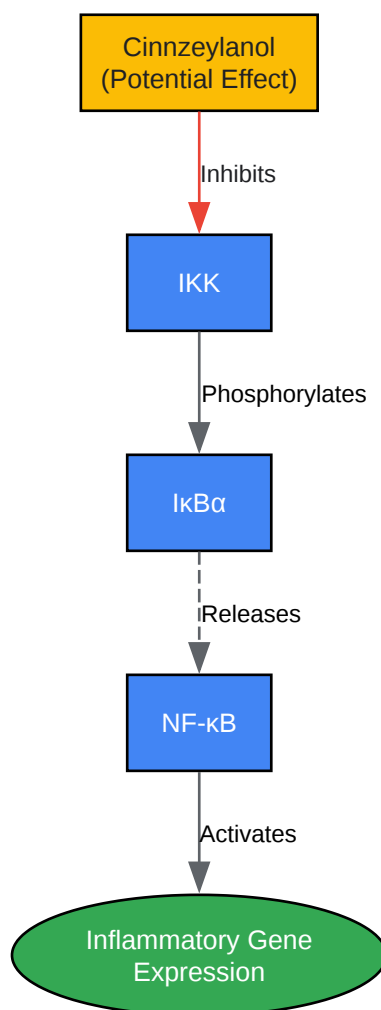


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Potential Inhibition of PI3K/Akt/mTOR Pathway

NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) signaling pathway plays a central role in regulating the inflammatory response. Cinnamaldehyde has been shown to inhibit the activation of NF- κ B, thereby reducing the expression of pro-inflammatory genes.

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Potential Inhibition of NF- κ B Pathway

Disclaimer: The signaling pathway diagrams illustrate the potential effects of **Cinnzeylanol** based on the reported activities of related compounds from cinnamon. Further research is

required to confirm the direct effects of **Cinnzeylanol** on these pathways.

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- To cite this document: BenchChem. [Cinnzeylanol: A Technical Guide to Its Physicochemical Properties and Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15590405#cinnzeylanol-physicochemical-properties-and-solubility]

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